

4-(4-Chlorobenzyl)morpholine chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Chlorobenzyl)morpholine

Cat. No.: B1332539

[Get Quote](#)

An In-depth Technical Guide to **4-(4-Chlorobenzyl)morpholine**: Properties, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **4-(4-Chlorobenzyl)morpholine**, a heterocyclic compound of significant interest to medicinal chemists and drug development professionals. We will delve into its core physicochemical and spectroscopic properties, provide a detailed, field-proven protocol for its synthesis via nucleophilic substitution, and explore its role as a versatile intermediate in the synthesis of pharmacologically active agents. The discussion is framed from the perspective of a senior application scientist, emphasizing the causal relationships behind experimental choices and the strategic importance of the morpholine scaffold in modern drug discovery. Safety protocols and handling procedures are also detailed to ensure safe and effective laboratory use.

Introduction: The Strategic Value of the Morpholine Moiety

In the landscape of drug discovery, certain chemical scaffolds consistently emerge due to their ability to impart favorable pharmacokinetic and pharmacodynamic properties onto drug candidates. The morpholine ring is one such "privileged structure".^[1] As a cyclic amine-ether, its unique topology and electronic properties offer several advantages. The ether oxygen can act as a hydrogen bond acceptor, while the tertiary amine provides a basic center that can be

crucial for solubility and receptor interaction.[2] Consequently, the morpholine moiety is a key component in numerous clinically important drugs, including antibiotics like Linezolid and anticancer agents such as Gefitinib.[3]

4-(4-Chlorobenzyl)morpholine serves as a quintessential example of a morpholine-containing building block. It combines the beneficial properties of the morpholine ring with a functionalized aromatic group. The 4-chlorobenzyl moiety provides a lipophilic component and a site for further chemical elaboration, making this compound a valuable starting point for synthesizing diverse libraries of potential therapeutic agents, particularly those targeting the central nervous system (CNS) and enzymes implicated in neurodegenerative diseases.[2][4]

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is foundational for its application in synthesis and research.

Core Chemical Properties

The key physicochemical identifiers and properties of **4-(4-Chlorobenzyl)morpholine** are summarized below, providing essential data for its handling, storage, and use in quantitative chemical reactions.

Property	Value	Source
CAS Number	6425-43-0	[5][6]
Molecular Formula	C ₁₁ H ₁₄ ClNO	[5]
Molecular Weight	211.69 g/mol	[5]
IUPAC Name	4-(4-chlorobenzyl)morpholine	
Synonyms	4-(p-Chlorobenzyl)morpholine	

Spectroscopic Characterization

While a dedicated public spectrum for this specific compound is not readily available, its structure allows for a confident prediction of its key spectroscopic signatures based on well-established principles and data from analogous structures.[7]

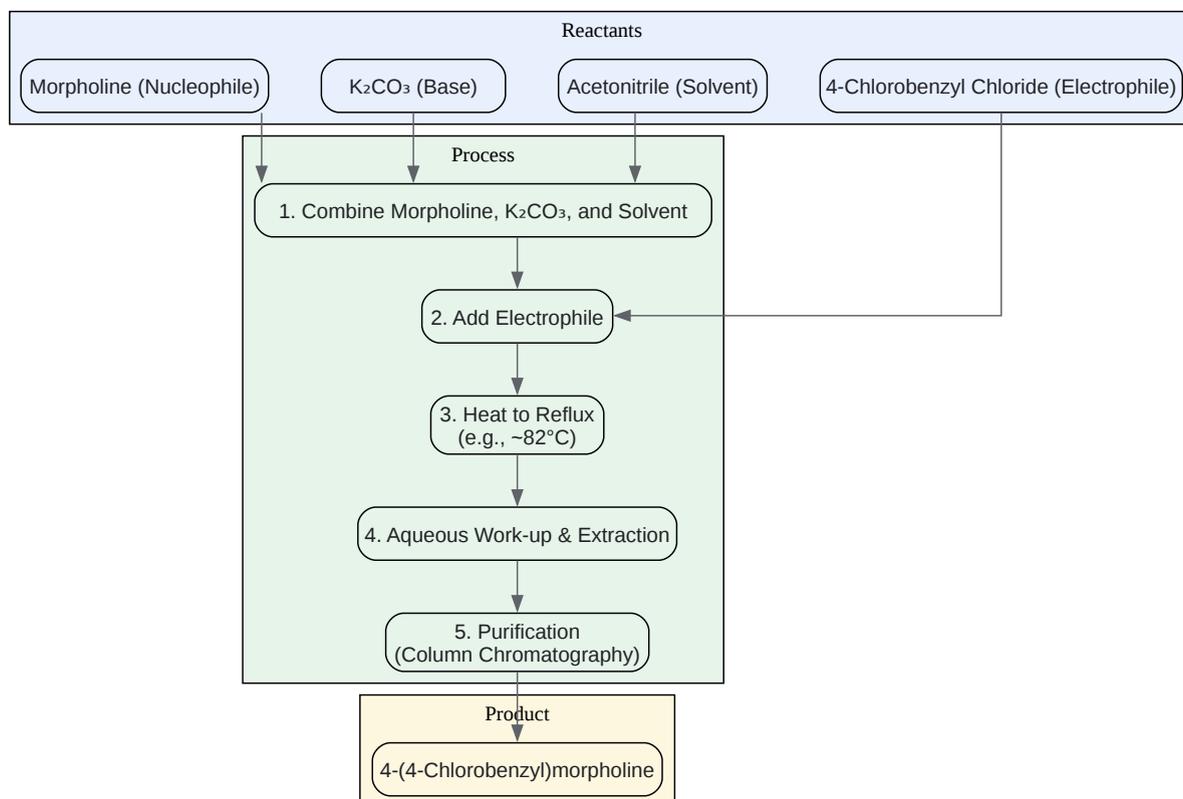
- ^1H NMR: The proton NMR spectrum is expected to show distinct signals. The aromatic protons on the chlorophenyl ring will appear as two doublets in the δ 7.0-7.5 ppm region, characteristic of a 1,4-disubstituted benzene ring. A sharp singlet corresponding to the two benzylic protons (-CH₂-) would be expected around δ 3.5 ppm. The eight protons of the morpholine ring will present as two multiplets, typically between δ 2.4 and δ 3.7 ppm. The protons adjacent to the oxygen (-O-CH₂-) will be downfield relative to those adjacent to the nitrogen (-N-CH₂-).[7]
- ^{13}C NMR: The carbon spectrum will show characteristic peaks for the aromatic carbons, the benzylic carbon, and the two distinct carbons of the morpholine ring. The carbons adjacent to the heteroatoms (N and O) will be the most deshielded among the aliphatic signals.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M⁺) at m/z 211 and a characteristic M+2 peak at m/z 213 with an intensity of approximately one-third of the M⁺ peak, which is indicative of the presence of a single chlorine atom.
- Infrared (IR) Spectroscopy: The IR spectrum would display characteristic C-H stretching vibrations for both aromatic and aliphatic groups, C-N and C-O stretching bands from the morpholine ring, and a C-Cl stretching vibration.

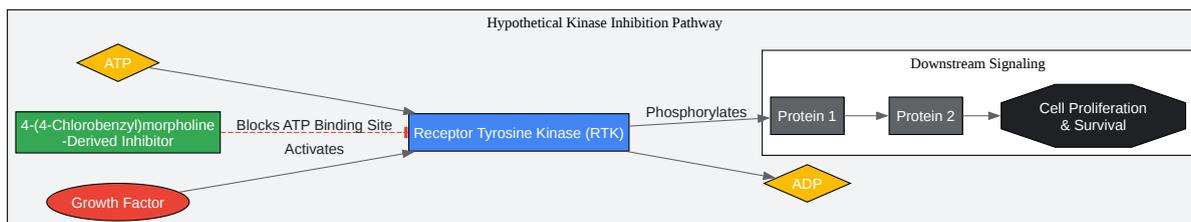
Synthesis and Reaction Mechanism

As a chemical intermediate, the synthesis of **4-(4-Chlorobenzyl)morpholine** is a critical process. The most direct and widely used method is the nucleophilic substitution reaction, a robust and scalable approach.

Synthetic Workflow: Nucleophilic Substitution

This protocol details the synthesis of **4-(4-Chlorobenzyl)morpholine** from morpholine and 1-chloro-4-(chloromethyl)benzene. The mechanism is a classic S_N2 reaction where the secondary amine of the morpholine acts as the nucleophile, attacking the electrophilic benzylic carbon and displacing the chloride leaving group.[8] A non-nucleophilic base, such as potassium carbonate, is used to neutralize the HCl generated during the reaction, driving the equilibrium towards the product.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. Therapeutic potential of morpholine-based compounds in neurodegenerative diseases: SAR insights and analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 4-(4-CHLOROBENZYL)MORPHOLINE | 6425-43-0 [chemicalbook.com]
- 6. 4-(4-CHLOROBENZYL)MORPHOLINE CAS#: 6425-43-0 [chemicalbook.com]
- 7. acdlabs.com [acdlabs.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]

- To cite this document: BenchChem. [4-(4-Chlorobenzyl)morpholine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332539#4-4-chlorobenzyl-morpholine-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com